Comparative SAR Guide: Piperidinyl Benzonitrile Scaffolds for LSD1 Inhibition

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Compound of Interest

Compound Name:	*5-Formyl-2-(piperidin-1-yl)benzonitrile*
CAS No.:	*1272756-59-8*
Cat. No.:	*B1373383*

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Executive Summary & Pharmacophore Logic

The piperidinyl benzonitrile scaffold has emerged as a critical structural motif in the design of reversible inhibitors for Lysine Specific Demethylase 1 (LSD1/KDM1A). Unlike early-generation inhibitors (e.g., tranylcypromine derivatives) that irreversibly modify the FAD cofactor, benzonitrile-based inhibitors offer a reversible mechanism, reducing off-target risks and potential toxicity.

This guide analyzes the Structure-Activity Relationship (SAR) of this scaffold, specifically comparing the six-membered piperidine core against its five-membered pyrrolidine analog. While pyrrolidine derivatives often exhibit higher potency due to compact active-site fitting, piperidine derivatives offer distinct pharmacokinetic advantages and reduced conformational strain.

The Pharmacophore Triad

The scaffold functions through three distinct regions:

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- The Warhead (Benzonitrile): The nitrile group (-CN) is not merely a handle; it acts as a critical hydrogen-bond acceptor (or reversible electrophile) targeting the catalytic lysine (Lys661) deep within the LSD1 pocket.
- The Core (Piperidine): Acts as a semi-rigid linker that positions the warhead while interacting with Asp555/Asn540 residues.
- The Tail (Hydrophobic Moiety): Usually a bi-aryl or p-tolyl group that occupies the large hydrophobic substrate channel.

Mechanistic Visualization

The following diagram illustrates the binding mode of the piperidinyl benzonitrile inhibitor within the LSD1 active site, highlighting the critical interaction with Lys661.

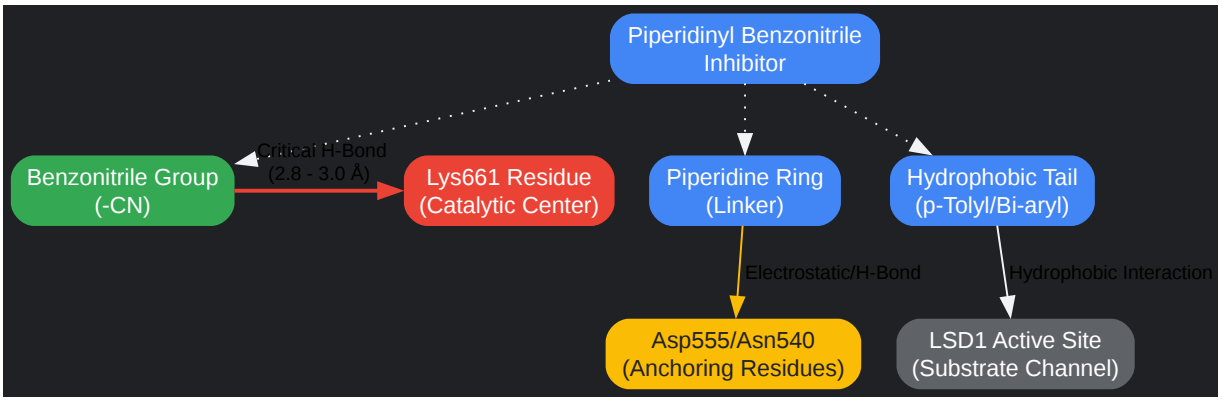

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Figure 1: Interaction map showing the benzonitrile warhead anchoring to Lys661, a hallmark of this reversible inhibition class.

Comparative SAR Analysis

The Core Linker: Piperidine vs. Pyrrolidine

The choice of ring size is the most significant variable in this scaffold class.[1]

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- Pyrrolidine (5-membered): Often yields higher potency (lower IC50). The compact ring allows the benzonitrile to penetrate deeper into the narrow catalytic cleft without steric clash.
- Piperidine (6-membered): Introduces a "chair" conformation that slightly alters the vector of the nitrile group.[2] While sometimes less potent than pyrrolidine, piperidine derivatives are often prioritized for metabolic stability (less prone to oxidative metabolism at the

  -carbon compared to pyrrolidines) and synthetic accessibility.

The Warhead Position

- 4-Cyanophenyl (Para): Essential for activity. Moving the nitrile to the meta or ortho position typically results in a >10-fold loss of potency because the angle for the Lys661 interaction is disrupted.
- Nitrile Substitution: Replacing -CN with -CONH

  (amide) or -COOH (acid) abolishes activity, confirming the specific electronic and steric requirement of the nitrile group.

Comparative Data Table

The following data synthesizes findings from key studies (e.g., Niwa et al. and the Manchester series) to illustrate the "Scaffold Hop" effect.

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Compound Class	Core Structure	Warhead	IC50 (LSD1)	Binding Mode	Key Advantages
Compound A (Lead)	Piperidine	4-Benzonitrile	0.2 - 0.8 µM	Reversible	High metabolic stability; favorable solubility.
Compound B (Analog)	Pyrrolidine	4-Benzonitrile	0.057 µM	Reversible	Higher potency due to compact fit; lower steric strain.
Compound C (Control)	Piperidine	4-Carboxamide	> 30 µM	None	Inactive (Loss of H-bond acceptor capability).
Compound D (Control)	Piperidine	Phenyl (No CN)	> 100 µM	Weak	Inactive (Loss of warhead).

> *Interpretation: While the Pyrrolidine analog (Compound B) is ~10x more potent in enzymatic assays, the Piperidine scaffold (Compound A) remains a viable drug candidate due to superior ADME properties. The nitrile group is non-negotiable.*

Experimental Protocols

Synthesis of the Piperidinyl Benzonitrile Core

Rationale: This protocol utilizes a reductive amination or SNAr coupling, which is robust and scalable.

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Reagents: 4-(Piperidin-4-yl)benzonitrile hydrochloride, Aryl aldehyde/halide, NaBH(OAc)3, DCM/DMF.

- Free Base Preparation: Dissolve the piperidine hydrochloride salt in DCM and wash with saturated NaHCO3 to obtain the free amine.
- Coupling (Reductive Amination):
  - Add the free amine (1.0 eq) and the appropriate aryl aldehyde (1.1 eq) to dry DCM.
  - Stir for 30 mins at Room Temperature (RT) to form the imine intermediate.
  - Add Sodium triacetoxyborohydride (STAB, 1.5 eq) and catalytic acetic acid.
  - Stir at RT for 12–16 hours under Nitrogen.
- Work-up: Quench with aqueous NaHCO3. Extract with DCM (3x). Dry organic layer over MgSO4.
- Purification: Flash column chromatography (Gradient: 0-10% MeOH in DCM).

LSD1 Enzymatic Assay (TR-FRET)

Rationale: TR-FRET is preferred over colorimetric assays for its high sensitivity and resistance to fluorescent interference from test compounds.

Materials: Recombinant Human LSD1, Biotinylated H3K4me1 peptide, Europium-cryptate antibody.

- Enzyme Incubation: Incubate LSD1 (2 nM final) with the test compound (serial dilutions in DMSO) in assay buffer (50 mM Tris pH 8.5, 50 mM NaCl, 0.01% Tween-20) for 30 minutes at RT.
- Substrate Addition: Add Biotinylated-H3K4me1 peptide (100 nM).
- Reaction: Incubate for 60 minutes at RT.

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- Detection: Add detection mix containing Europium-cryptate anti-H3K4me0 antibody and XL665-labeled Streptavidin.
- Readout: Measure Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) on a plate reader (Excitation: 337 nm; Emission: 620/665 nm).
- Calculation:

  is calculated by fitting the ratio of 665/620 nm signals to a sigmoidal dose-response curve.

Workflow Visualization

The following diagram outlines the iterative cycle from design to validation for this scaffold.



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Figure 2: The iterative SAR workflow. Note the critical "Selectivity Profiling" step to ensure the benzonitrile does not inhibit related amine oxidases (MAO-A/B).

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